

PEG-3 oleamide stability compared to other surfactants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

Get Quote

PEG-3 Oleamide Overview and Available Data

PEG-3 Oleamide is a non-ionic surfactant created by attaching a short polyethylene glycol (PEG) chain to oleic acid [1]. Its key characteristics are summarized in the table below.

| Property | Description |
|----------------------|---------------------------------------------------------------------------------------------------------------------------|
| Chemical Nature | Amide of oleic acid and polyethylene glycol (PEG-3) [2] [1]. |
| Primary Functions | Emulsifier, stabilizer, and thickener [2]. In cosmetics, acts as a gentle cleansing and emulsifying agent [1]. |
| Typical Applications | Used in cosmetic products (creams, lotions, makeup) and industrial applications (coatings, lubricants, plastics) [2] [1]. |

The search results do not provide specific quantitative data on its physical stability (e.g., thermal degradation, aggregation propensity) compared to other surfactants like polysorbates.

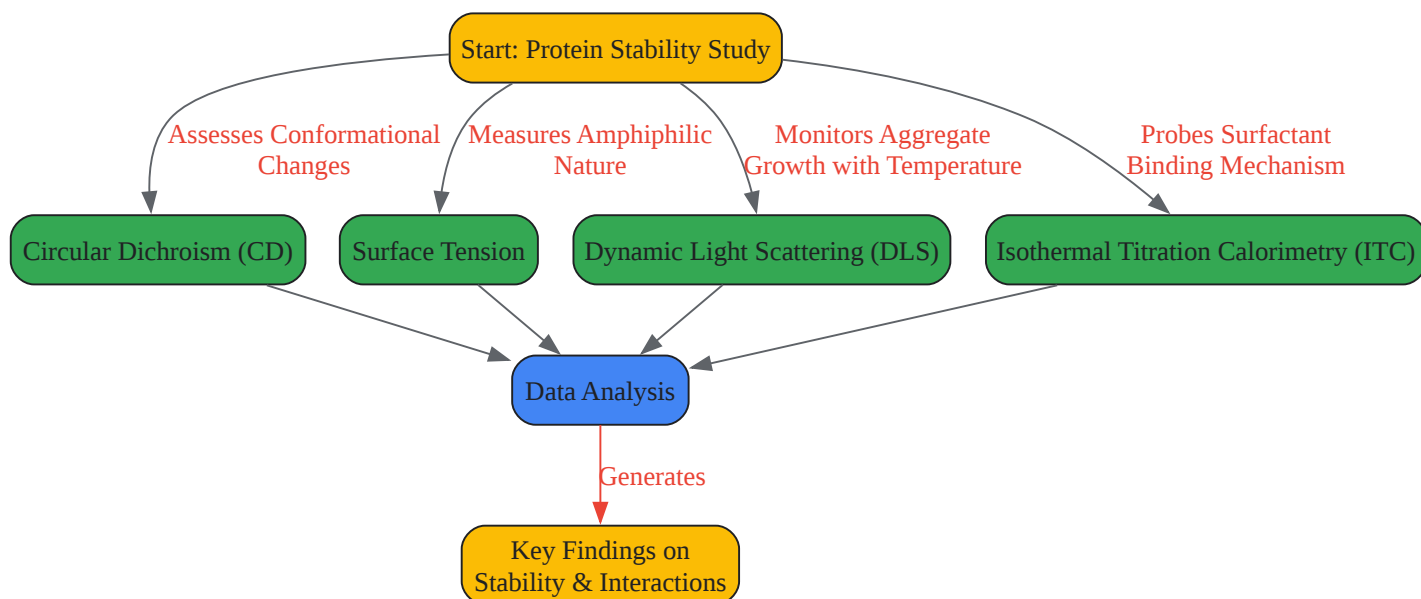
Insights from Related Protein Stabilization Research

While direct data on **PEG-3 Oleamide** is unavailable, one study provides relevant insights on the general stabilizing effect of **protein PEGylation** and its interaction with surfactants [3]. This research on the therapeutic protein filgrastim (G-CSF) offers a useful parallel for understanding potential stabilization mechanisms.

The study compared native G-CSF with its PEGylated form (PEG-GCSF) in the presence of polysorbate 20 [3]. Key findings are summarized below.

| Aspect Studied | Key Finding on Impact of PEGylation |
|---------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Heat-Induced Aggregation | PEG-GCSF showed improved resistance. While both proteins aggregated, the presence of PEG minimized aggregate size to below 120 nm, compared to over 2 μm for native G-CSF [3]. |
| Protein Conformation | PEGylation did not significantly alter the protein's secondary structure or its temperature-induced conformational changes [3]. |
| Surface Activity | PEGylation increased the amphiphilic nature of the protein, allowing it to lower surface tension more effectively [3]. |
| Surfactant Interaction | Polysorbate 20 interacted weakly with both G-CSF and PEG-GCSF via a hydrophobic mechanism. The presence of the surfactant did not minimize thermal-induced instability for either protein form [3]. |

The experimental workflow from this study is outlined in the diagram below, which may serve as a reference for designing stability tests.



[Click to download full resolution via product page](#)

Suggestions for Further Research

To obtain the specific comparative stability data you need, I suggest the following approaches:

- **Refine Your Search:** Use specialized scientific databases like PubMed, Scopus, or Web of Science with more targeted queries such as "**PEG-3 oleamide** stability surfactant comparison" or "PEGylated oleamide pharmaceutical formulation."
- **Investigate Broader Surfactant Literature:** Research the stability data of structurally similar non-ionic surfactants (e.g., other PEGylated fatty acid amides or polysorbates) to infer potential properties of **PEG-3 Oleamide**.
- **Consult Manufacturer Data:** Directly contact chemical suppliers and manufacturers of **PEG-3 Oleamide** (like Chempri [2]) to request technical data sheets, stability studies, or whitepapers not available in public domain.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Peg : What Is It, Cosmetic Uses, Benefits & Side Effects... 3 Oleamide [glooshi.com]
2. Chempri [chempri.com]
3. Impact of PEGylation and non-ionic surfactants on the physical... [pubs.rsc.org]

To cite this document: Smolecule. [PEG-3 oleamide stability compared to other surfactants].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b951569#peg-3-oleamide-stability-compared-to-other-surfactants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com